

A Comparative Guide to the Analytical Characterization of 4-(Trifluoromethoxy)benzonitrile

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Compound of Interest

Compound Name: *4-(Trifluoromethoxy)benzonitrile*

Cat. No.: B1293906

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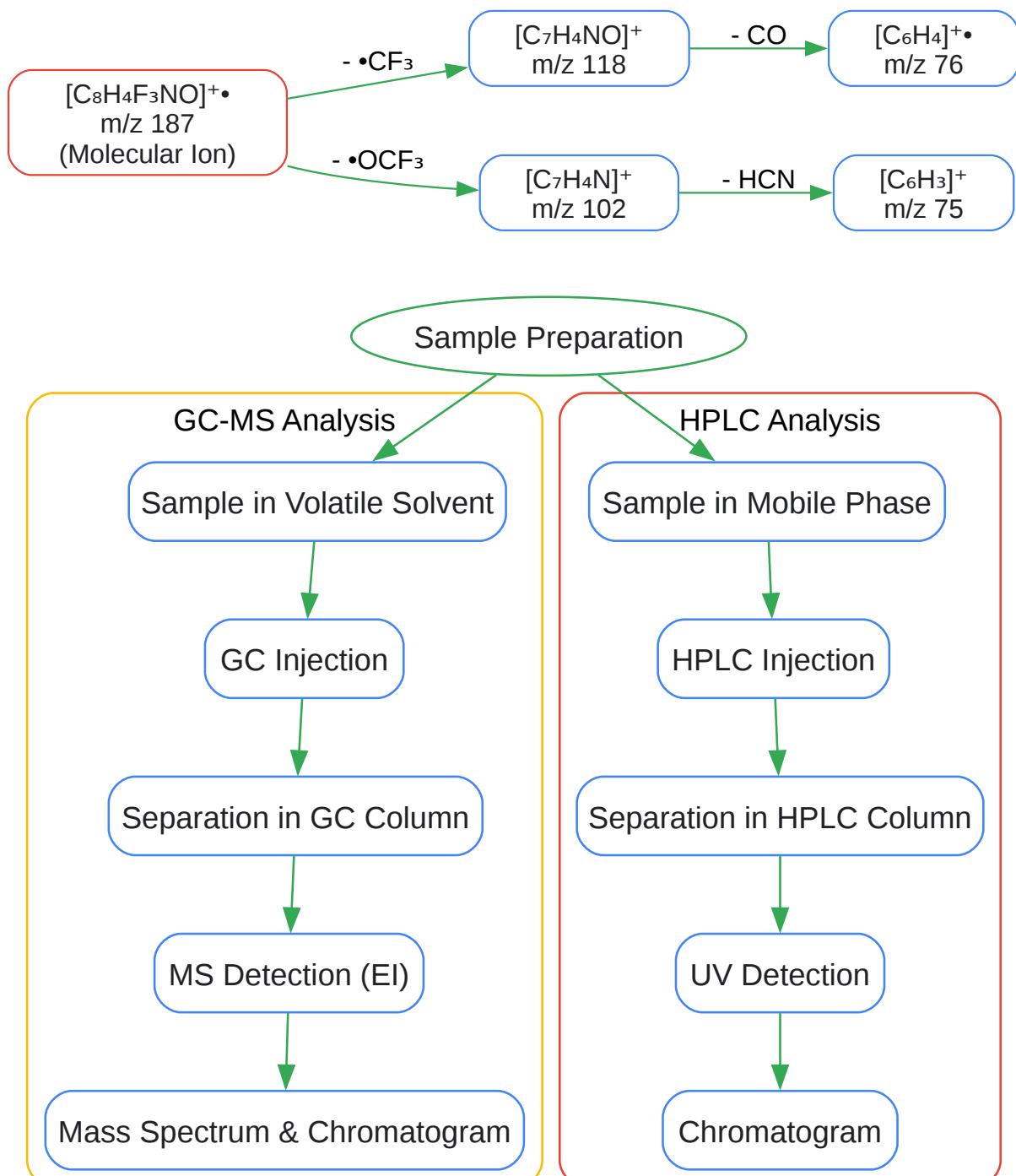
This guide provides a comparative analysis of mass spectrometry and alternative chromatographic techniques for the characterization of **4-(trifluoromethoxy)benzonitrile**. The content herein is intended to assist researchers in selecting the most appropriate analytical methodology for their specific needs, supported by experimental data and detailed protocols for method replication.

Mass Spectrometry Fragmentation Analysis

Electron Ionization (EI) mass spectrometry is a powerful tool for the structural elucidation of small molecules like **4-(trifluoromethoxy)benzonitrile**. The fragmentation pattern provides a unique fingerprint for identification. While a publicly available mass spectrum for **4-(trifluoromethoxy)benzonitrile** is not readily found, a predicted fragmentation pattern can be deduced based on the known fragmentation of the structurally similar compound, 4-(trifluoromethyl)benzonitrile, and established principles of mass spectrometry.

The molecular ion of **4-(trifluoromethoxy)benzonitrile** is expected at m/z 187. The primary fragmentation pathways are anticipated to involve the cleavage of the trifluoromethoxy group and the nitrile group from the aromatic ring.

A key fragmentation is the loss of the trifluoromethyl radical ($\bullet\text{CF}_3$), leading to a cation at m/z 118. Subsequent loss of carbon monoxide (CO) from this fragment would result in a cation at m/z 90. Another significant fragmentation pathway likely involves the loss of the entire trifluoromethoxy group ($\bullet\text{OCF}_3$) to yield a phenylnitrile cation at m/z 102. Further fragmentation of the benzonitrile cation could lead to the loss of HCN, resulting in a fragment at m/z 75.



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